

Cross-reactivity studies of M-110 antibody

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Compound of Interest

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A Comparative Guide to "M-110" Antibodies and Their Alternatives for Researchers

In the vast landscape of biological research, the specificity and reliability of antibodies are paramount. The designation "M-110" is associated with several distinct antibodies targeting different proteins of high research interest. This guide provides a comprehensive comparison of these "M-110" antibodies and their alternatives, focusing on their cross-reactivity and specificity to aid researchers, scientists, and drug development professionals in selecting the most suitable reagents for their experimental needs.

MS110: The Anti-BRCA1 Antibody

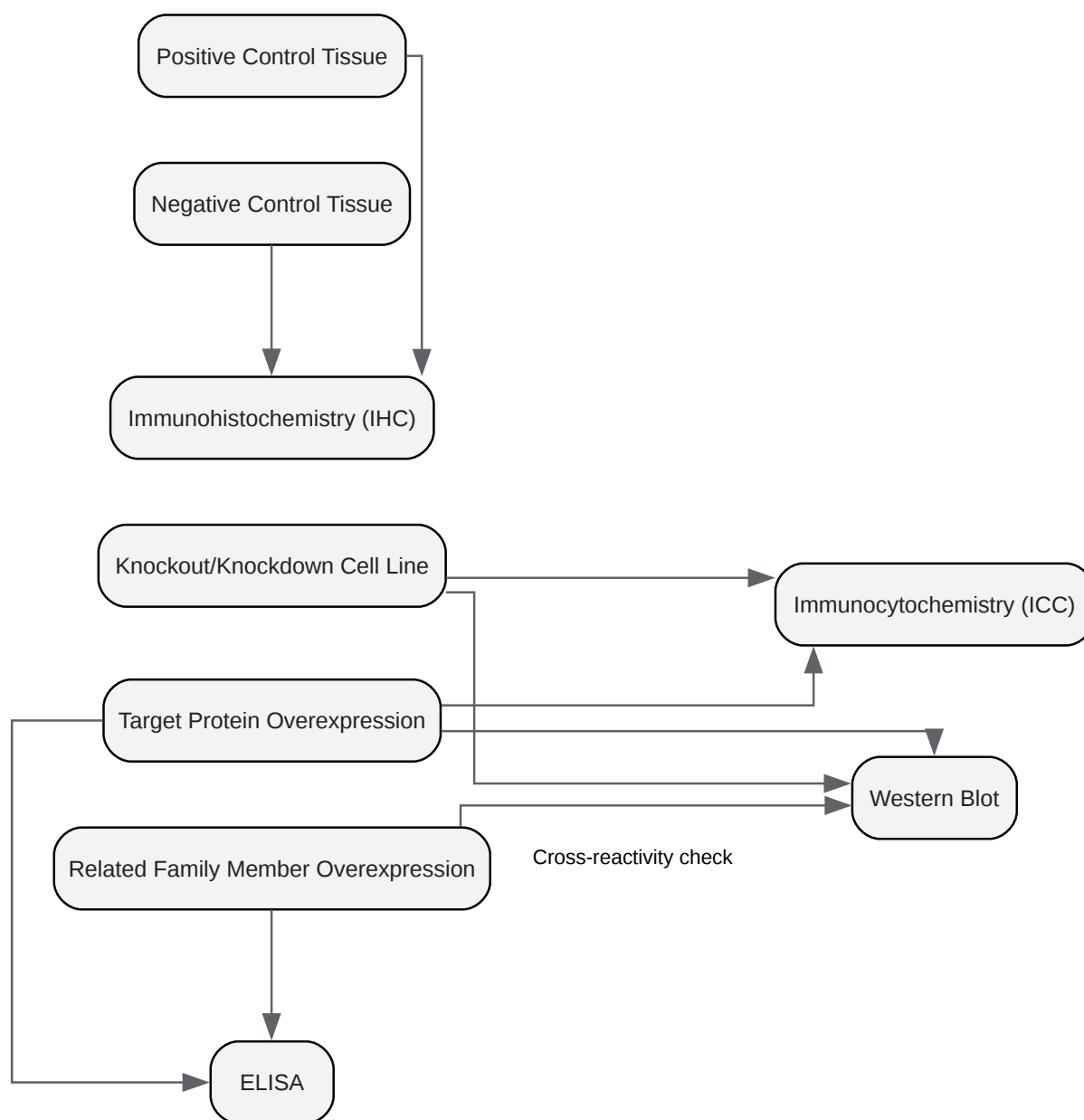
The Breast Cancer Type 1 susceptibility protein (BRCA1) is a critical tumor suppressor involved in DNA repair. The monoclonal antibody MS110 is widely used for its detection.

Comparison of Anti-BRCA1 Antibodies

Feature	MS110 (Clone: MS110)	D-9 (Clone: D-9)	Polyclonal Anti-BRCA1 (#9010)
Target	BRCA1	BRCA1	BRCA1
Host Species	Mouse	Not Specified	Rabbit
Clonality	Monoclonal	Not Specified	Polyclonal
Validated Applications	IHC-P, ICC/IF, Flow Cytometry	WB, IP	WB, IP
Species Reactivity	Human[1][2]	Human	Human
Specificity/Cross-Reactivity Notes	Recognizes an N-terminal epitope (amino acids 1-304) of human BRCA1.[1] A validation study found it detects BRCA1 in IHC on formalin-fixed samples but with significant run-to-run variability. It was found to be unreliable for immunoprecipitation and Western blot in cells with endogenous expression. Predominantly nuclear staining is observed after microwave antigen retrieval.[3]		
		Shown to be specific in Western blot and immunoprecipitation assays.	Detects endogenous levels of total BRCA1 protein (nuclear isoforms 1, 2, and 4). It does not cross-react with BRCA2.[4]

Experimental Workflow for Antibody Specificity Testing

A crucial step in antibody validation is to determine its specificity. The following workflow outlines a general procedure for assessing antibody cross-reactivity.



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Caption: A generalized workflow for testing antibody specificity and cross-reactivity.

MA1-110: The Anti-Nestin Antibody

Nestin is an intermediate filament protein expressed in progenitor cells of the central nervous system, making it a key marker for neural stem cells. The monoclonal antibody MA1-110 (clone 10C2) is a common tool for its detection.

Comparison of Anti-Nestin Antibodies

Feature	MA1-110 (Clone: 10C2)	Polyclonal Anti-Nestin (#10959)	MAB2736 (Clone: 307501)
Target	Nestin	Nestin	Nestin
Host Species	Mouse	Rabbit	Mouse
Clonality	Monoclonal	Polyclonal	Monoclonal
Validated Applications	WB, ICC/IF, IHC, Flow Cytometry[5]	Not Specified	WB, ICC/IF
Species Reactivity	Human, Mouse[5]	Human, Mouse[6]	Mouse, Rat[7]
Specificity/Cross-Reactivity Notes	Recognizes human Nestin protein corresponding to residues 1464-1614. [5] Detects a band at ~250 kDa in Western blot.[5]	Recognizes endogenous levels of total Nestin protein.[6]	Detects mouse and rat Nestin in Western blots.[7]

MT110 (Solitomab): The Bispecific Anti-EpCAM/CD3 Antibody

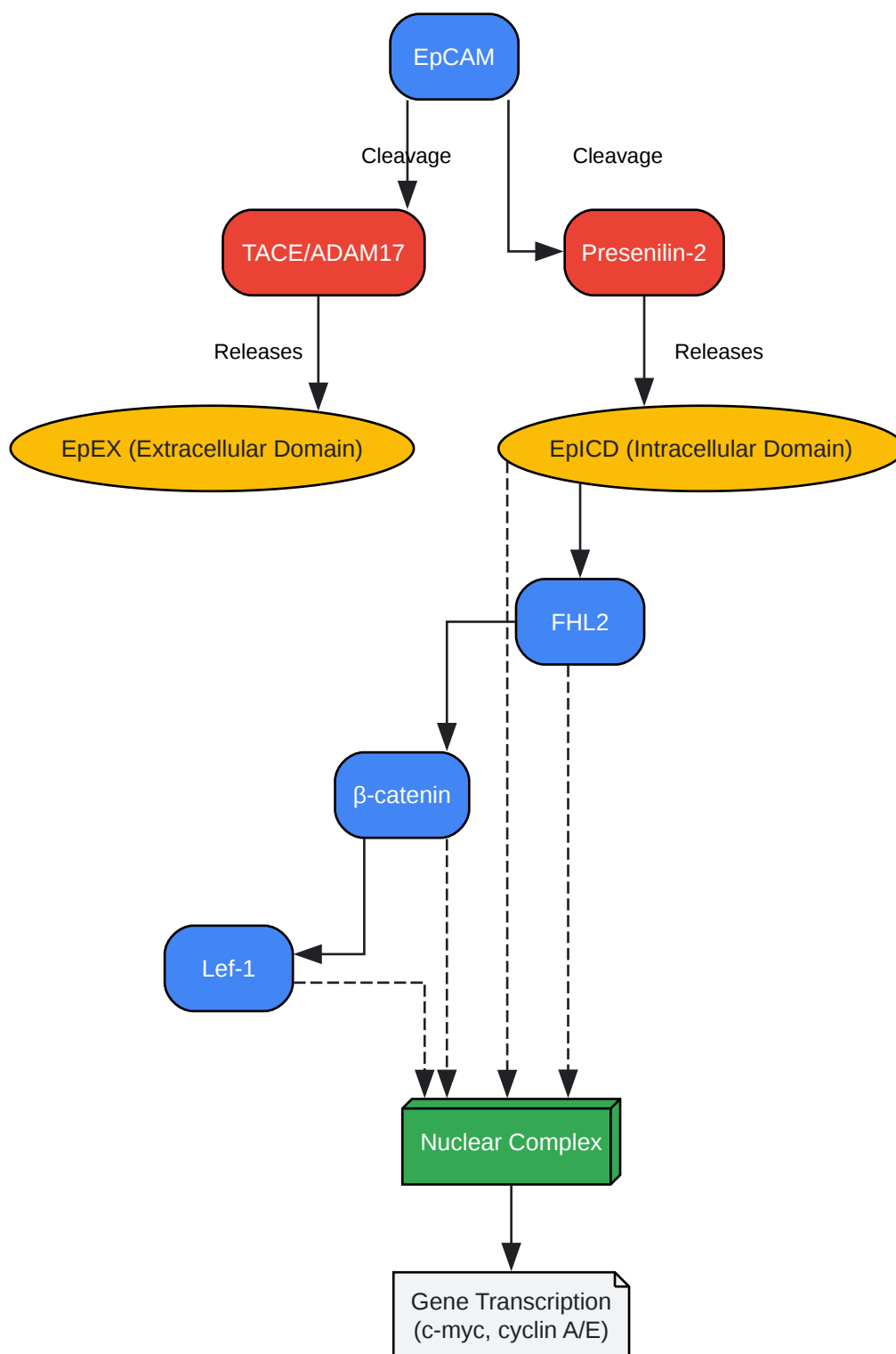
MT110, also known as Solitomab, is a bispecific T-cell engager (BiTE®) antibody construct designed for cancer immunotherapy. It simultaneously binds to the Epithelial Cell Adhesion Molecule (EpCAM) on tumor cells and CD3 on T-cells, redirecting T-cells to kill tumor cells. Due to its therapeutic nature, a critical aspect is its on-target, off-tumor cross-reactivity with normal tissues expressing EpCAM.

Comparison of Anti-EpCAM Bispecific Antibodies

Feature	MT110 (Solitomab)	Catumaxomab	BF-588-DualCAB
Target	EpCAM x CD3	EpCAM x CD3	EpCAM x CD3
Format	Bispecific T-cell Engager (BiTE®), scFv-based	Trifunctional antibody (rat/mouse hybrid)	Conditionally Active Biologic (CAB), bispecific
Species Reactivity	Human	Human	Human, Cynomolgus Monkey
Therapeutic Application	Solid Tumors	Malignant Ascites	Solid Tumors (preclinical)
Specificity/Cross-Reactivity Notes	Engages T-cells to lyse EpCAM-positive cells. Development was challenged by on-target, off-tumor toxicities in normal tissues expressing EpCAM.[8]	Approved for the treatment of malignant ascites. Systemic administration led to severe side effects.	Designed to be active in the acidic tumor microenvironment to reduce on-target, off-tumor toxicity. Does not cross-react with canine, rat, or mouse proteins.[9]

Signaling Pathway of EpCAM

EpCAM is not just a cell adhesion molecule but also participates in cell signaling, contributing to proliferation and differentiation.



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Caption: Simplified EpCAM signaling pathway upon proteolytic cleavage.

Anti-SP110 Antibodies

SP110 is a nuclear body protein and a transcriptional coactivator. Antibodies against SP110 are used to study its role in gene regulation and its association with certain diseases.

Comparison of Anti-SP110 Antibodies

Feature	Rabbit Polyclonal (ab67221)	Rabbit Polyclonal (NBP2-20461)	Mouse Monoclonal (sc-376741, Clone: B-10)
Target	SP110	SP110	SP110
Host Species	Rabbit	Rabbit	Mouse
Clonality	Polyclonal	Polyclonal	Monoclonal
Validated Applications	WB	WB	WB, IP, IF, IHC(P), ELISA
Species Reactivity	Human	Not Specified	Human ^[10]
Specificity/Cross-Reactivity Notes	Recognizes isoforms a, b, and c of human SP110. A study showed a rabbit anti-Sp110 antiserum did not cross-react with the related protein Sp140.	Recognizes a recombinant protein encompassing a sequence within the center region of human SP110. ^[11]	Specific for an epitope mapping between amino acids 1-28 at the N-terminus of human SP110.

Experimental Protocols

Detailed and standardized protocols are essential for reproducible and reliable results in antibody-based assays.

Western Blot Protocol for Specificity Testing

- **Sample Preparation:** Lyse cells or tissues in RIPA buffer with protease and phosphatase inhibitors. Determine protein concentration using a BCA assay.

- Gel Electrophoresis: Separate 20-30 µg of protein per lane on an SDS-PAGE gel.
- Protein Transfer: Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- Blocking: Block the membrane for 1 hour at room temperature in 5% non-fat dry milk or BSA in TBST (Tris-Buffered Saline with 0.1% Tween-20).
- Primary Antibody Incubation: Incubate the membrane with the primary antibody at the recommended dilution overnight at 4°C with gentle agitation.
- Washing: Wash the membrane three times for 5-10 minutes each with TBST.
- Secondary Antibody Incubation: Incubate the membrane with an HRP-conjugated secondary antibody at the appropriate dilution for 1 hour at room temperature.
- Washing: Repeat the washing step.
- Detection: Add an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using an imaging system.

Immunohistochemistry (IHC) Protocol for Cross-Reactivity Assessment

- Deparaffinization and Rehydration: Deparaffinize formalin-fixed paraffin-embedded (FFPE) tissue sections in xylene and rehydrate through a graded series of ethanol to water.
- Antigen Retrieval: Perform heat-induced epitope retrieval (HIER) using a citrate buffer (pH 6.0) or Tris-EDTA buffer (pH 9.0) in a pressure cooker or water bath.
- Blocking: Block endogenous peroxidase activity with 3% hydrogen peroxide. Block non-specific binding with a protein block or normal serum from the same species as the secondary antibody.
- Primary Antibody Incubation: Incubate the sections with the primary antibody at the optimal dilution in a humidified chamber overnight at 4°C.
- Washing: Wash sections with a wash buffer (e.g., PBS with 0.05% Tween-20).

- Secondary Antibody and Detection: Apply a biotinylated secondary antibody followed by a streptavidin-HRP conjugate, or use a polymer-based detection system.
- Chromogen: Add a chromogen substrate such as DAB (3,3'-Diaminobenzidine) and monitor for color development.
- Counterstaining: Lightly counterstain the sections with hematoxylin.
- Dehydration and Mounting: Dehydrate the sections through graded ethanol and xylene, and mount with a permanent mounting medium.

This guide provides a starting point for researchers to compare and select appropriate "M-110" antibodies and their alternatives. It is crucial to perform in-house validation for the specific application and experimental system to ensure data accuracy and reproducibility.

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